

Application Notes & Protocols: Ethidium Homodimer for 3D Cell Culture Viability Testing

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Compound of Interest

Compound Name: *Ethidium homodimer*

Cat. No.: *B1671397*

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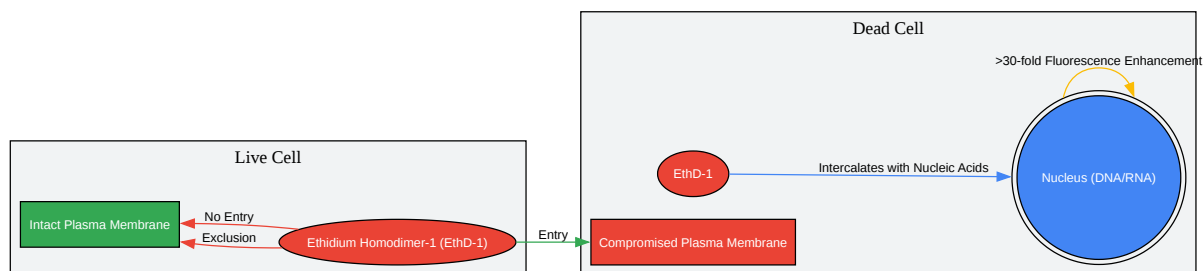
Audience: Researchers, scientists, and drug development professionals.

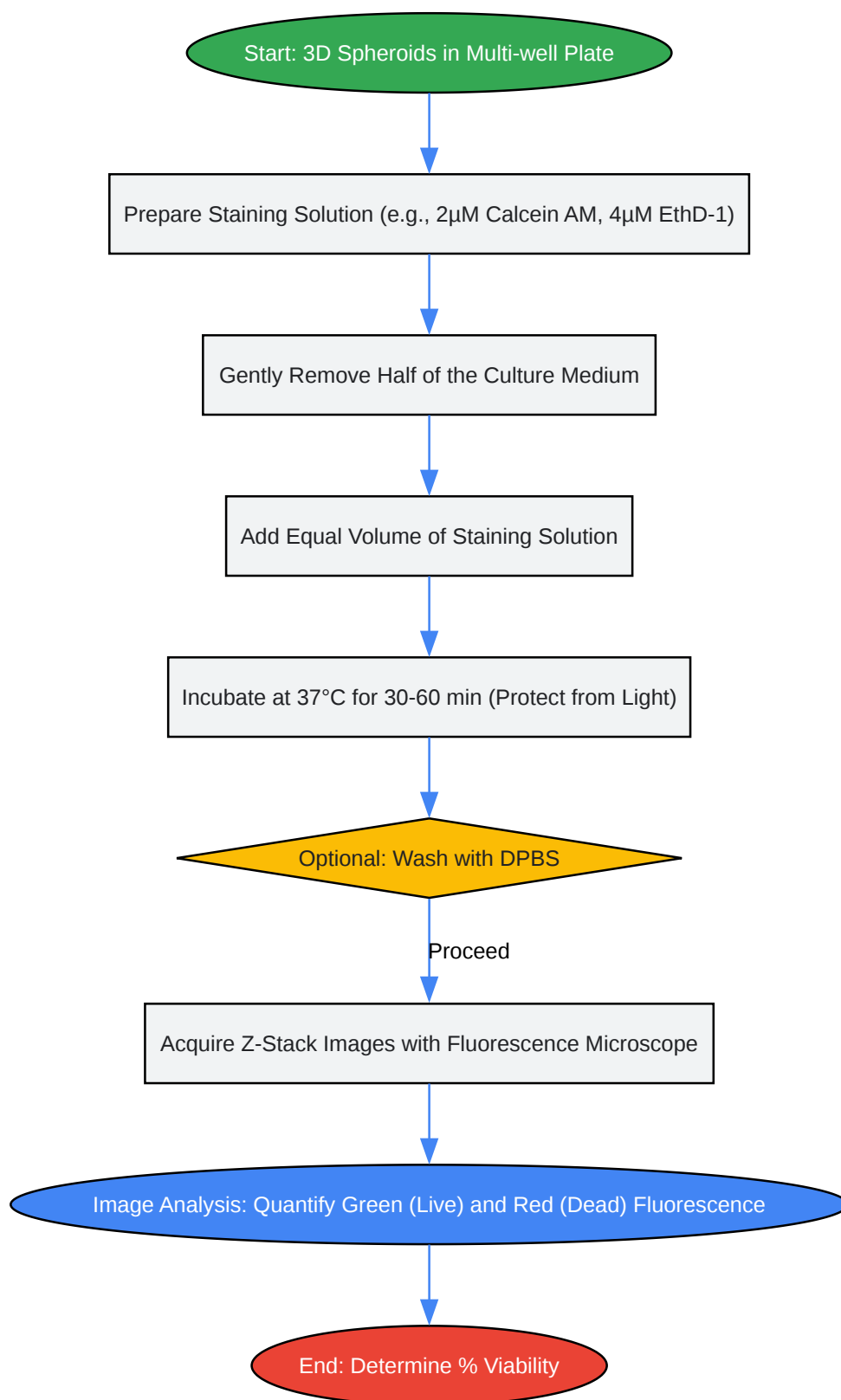
Introduction

Three-dimensional (3D) cell culture models, such as spheroids and organoids, are increasingly vital in drug discovery and cancer research. Their structure more accurately mimics the in vivo microenvironment compared to traditional 2D monolayer cultures.[1][2] Assessing cell viability within these complex structures is crucial for evaluating drug efficacy and toxicity. **Ethidium homodimer-1** (EthD-1) is a high-affinity, red fluorescent nucleic acid dye that serves as an excellent marker for identifying dead or membrane-compromised cells.[3][4] Its inability to cross the intact plasma membranes of live cells makes it a reliable tool for visualizing and quantifying cell death in 3D models.[5] When a cell's membrane is compromised, EthD-1 enters, binds to nucleic acids, and exhibits a significant fluorescence enhancement, enabling selective detection of non-viable cells.

Principle of Action

Ethidium homodimer-1 is a dicationic, high-affinity nucleic acid stain that is effectively excluded by the intact plasma membrane of viable cells. In contrast, cells undergoing late-stage apoptosis or necrosis, which are characterized by compromised membrane integrity, readily permit the entry of EthD-1. Upon intercalating with double-stranded DNA and RNA, its fluorescence intensity increases by more than 30 to 40-fold, emitting a strong red fluorescence. This characteristic allows for the precise identification and quantification of dead cells within a 3D cell culture.





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- To cite this document: BenchChem. [Application Notes & Protocols: Ethidium Homodimer for 3D Cell Culture Viability Testing]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1671397#ethidium-homodimer-in-3d-cell-culture-viability-testing]

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